

Safety and handling precautions for 1H-Pyrazole-4-carbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H-Pyrazole-4-carbonitrile

Cat. No.: B146718

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An In-depth Technical Guide to the Safe Handling of 1H-Pyrazole-4-carbonitrile

This document provides comprehensive safety and handling information for **1H-Pyrazole-4-carbonitrile**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical information sources.

Substance Identification

1H-Pyrazole-4-carbonitrile is a heterocyclic organic compound that serves as a key intermediate in the synthesis of various biologically active molecules.[\[1\]](#)[\[2\]](#)

Identifier	Value	Source
IUPAC Name	1H-pyrazole-4-carbonitrile	[3]
Synonyms	4-Cyanopyrazole	[3]
CAS Number	31108-57-3	[3] [4]
Molecular Formula	C ₄ H ₃ N ₃	[3]
Molecular Weight	93.09 g/mol	[3]
MDL Number	MFCD00040250	[4]

Hazard Identification

1H-Pyrazole-4-carbonitrile is classified as hazardous.[\[5\]](#) The primary hazards are associated with acute toxicity upon ingestion, skin contact, or inhalation, as well as irritation to the skin and eyes.[\[4\]](#)

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [3] [4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin [4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [4] [6]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation [4]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation [4] [7]

Label Elements

- Pictogram: GHS07 (Exclamation Mark)[\[4\]](#)
- Signal Word: Warning[\[4\]](#)[\[5\]](#)

Physical and Chemical Properties

Property	Value
Form	Solid
Flash Point	Not applicable
Water Solubility	No data available
Stability	The product is chemically stable under standard ambient conditions (room temperature). [6]

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Do not breathe dust, fumes, or vapors.[\[4\]](#)
- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[4\]](#)[\[8\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.
- Take measures to prevent the build-up of electrostatic charge.[\[4\]](#)

Conditions for Safe Storage:

- Store in a tightly closed container.[\[8\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[5\]](#)[\[8\]](#)
- Store locked up.[\[4\]](#)

Experimental Protocols and Procedures

While specific protocols for toxicological and physical property determination are not detailed in the provided sources, standardized procedures for safe handling, emergency response, and

accidental release are mandated.

Protocol for Personal Protective Equipment (PPE) Usage:

- Eye/Face Protection: Wear tightly fitting safety goggles or chemical safety goggles that adhere to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
- Hand Protection: Handle with impermeable gloves inspected prior to use.[4][7] Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN374.[4] Use proper glove removal technique to avoid skin contact.[7]
- Skin and Body Protection: Wear appropriate protective clothing to ensure all skin is covered. [4] Safety shoes are also recommended.[4]
- Respiratory Protection: For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[7] All handling should ideally occur in a fume hood with adequate extraction.[4]

Protocol for Accidental Release (Spill Cleanup):

- Personnel Precautions: Evacuate non-essential personnel from the area.[7] Ensure adequate ventilation.[7][8] Avoid breathing dust and prevent contact with the substance.[7]
- Protective Equipment: Wear full personal protective equipment as detailed in the PPE protocol.[7][8]
- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.[4][8]
- Containment and Cleaning:
 - Cover drains to prevent entry.
 - Absorb or sweep up the spilled material with an inert absorbent (e.g., sand, silica gel, vermiculite).[4][8] Avoid creating dust.[7]

- Collect the material into a suitable, closed, and airtight container for disposal.[4][7][8]
- Clean the affected area thoroughly.

First Aid Measures

Immediate medical attention is required in case of exposure. Always show the safety data sheet to the attending physician.[7][8]

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Obtain medical aid.[4][5][7][8]
Skin Contact	Immediately remove all contaminated clothing. [8] Wash the affected area with plenty of soap and running water for at least 15-20 minutes. Seek immediate medical attention.[4][5][7][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids. [4][5] Remove contact lenses if present and easy to do.[4] Continue rinsing and seek immediate medical attention.[4][5][8]
Ingestion	Do NOT induce vomiting.[4][8] Rinse mouth with water.[7][8] Never give anything by mouth to an unconscious person.[7][8] Call a POISON CENTER or doctor immediately.[4][5]

Firefighting and Reactivity

Suitable Extinguishing Media:

- Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[7][8]

Specific Hazards Arising from the Chemical:

- Combustible material.
- Thermal decomposition can lead to the release of irritating and highly toxic gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[8\]](#)

Advice for Firefighters:

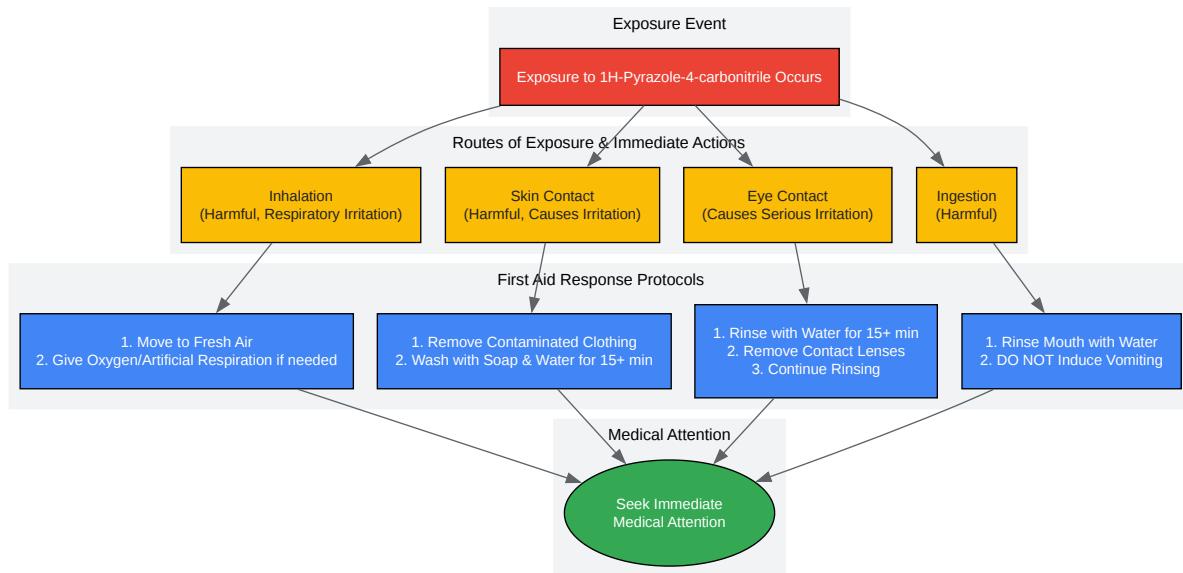
- Wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)[\[8\]](#)

Reactivity and Stability:

- The substance is stable under recommended storage conditions.[\[6\]](#)
- No information on specific incompatibilities is available. Keep away from heat, sparks, and open flames.[\[4\]](#)

Visualization of Emergency Procedures

The following diagram outlines the logical workflow for first aid response to an exposure event.



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Caption: First Aid workflow for exposure to **1H-Pyrazole-4-carbonitrile**.

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- To cite this document: BenchChem. [Safety and handling precautions for 1H-Pyrazole-4-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146718#safety-and-handling-precautions-for-1h-pyrazole-4-carbonitrile>]

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